Spectroscopic Characterization of Pyrrolidone Hydrotribromide: A Technical Guide

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Compound of Interest

Compound Name:	*Pyrrolidone hydrotribromide*
CAS No.:	*22580-55-8*
Cat. No.:	*B2492289*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Pyrrolidone hydrotribromide** (PHT), a versatile brominating agent. Due to the limited availability of directly published experimental spectra for the complex, this guide presents representative data based on the well-characterized spectroscopic features of 2-pyrrolidone, with anticipated modifications resulting from the formation of the hydrotribromide complex. This information is intended to support researchers in the identification and characterization of this important reagent.

Data Presentation

The following tables summarize the representative spectroscopic data for **Pyrrolidone hydrotribromide**.

Table 1: Representative ^{1}H NMR Data (500 MHz, $CDCl_3$)

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.5-8.5	br s	1H	N-H
~3.4-3.6	t	2H	-CH_2-N-
~2.3-2.5	t	2H	-CH_2-C=O
~2.0-2.2	p	2H	-CH_2-CH_2-CH_2-

Note: Chemical shifts are approximate and can be influenced by solvent and concentration. The N-H proton is expected to be significantly deshielded and broadened due to its interaction with the hydrotribromide anion.

Table 2: Representative ^{13}C NMR Data (125 MHz, $CDCl_3$)

Chemical Shift (δ) ppm	Assignment
~177-179	C=O
~45-47	-CH_2-N-
~30-32	-CH_2-C=O
~17-19	-CH_2-CH_2-CH_2-

Note: The carbonyl carbon is expected to show a slight downfield shift upon complexation.

Table 3: Representative Infrared (IR) Spectroscopy Data (ATR)

Wavenumber (cm^{-1})	Intensity	Assignment
~3200-3400	Strong, Broad	N-H Stretch
~2850-2960	Medium	C-H Stretch
~1680-1700	Strong	C=O Stretch (Amide I)
~1400-1500	Medium	C-N Stretch / N-H Bend (Amide II)

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Note: The N-H stretching vibration is expected to be broadened and shifted to a lower frequency due to hydrogen bonding with the tribromide anion. The carbonyl stretch may also exhibit a slight shift.

Table 4: Representative Mass Spectrometry Data (Electron Ionization - EI)

m/z	Relative Intensity (%)	Possible Assignment
85	100	$[C_4H_7NO]^+$ (Molecular ion of 2-pyrrolidone)
56	60	$[C_3H_4O]^+$
41	50	$[C_3H_5]^+$

Note: Under typical EI-MS conditions, the PHT complex is expected to dissociate, leading to the observation of the mass spectrum of 2-pyrrolidone. The tribromide anion (Br_3^-) would not be observed in positive ion mode.

Experimental Protocols

The following are detailed methodologies for the key experiments cited.

Synthesis of **Pyrrolidone Hydrotribromide**

A general procedure for the synthesis of **Pyrrolidone hydrotribromide** involves the reaction of 2-pyrrolidone with hydrobromic acid and bromine.

- Materials: 2-pyrrolidone, hydrobromic acid (48%), bromine, and a suitable solvent (e.g., glacial acetic acid).
- Procedure:
  1. Dissolve 2-pyrrolidone in the chosen solvent in a round-bottom flask equipped with a magnetic stirrer and placed in an ice bath.
  2. Slowly add hydrobromic acid to the solution while stirring.
  3. In a separate container, prepare a solution of bromine in the same solvent.

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4. Add the bromine solution dropwise to the cooled pyrrolidone-HBr mixture with continuous stirring.

5. The reaction mixture is typically stirred for a few hours at a low temperature.

6. The resulting precipitate of **Pyrrolidone hydrotribromide** is collected by filtration, washed with a cold, non-polar solvent (e.g., diethyl ether) to remove any unreacted bromine, and dried under vacuum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:

1. Accurately weigh approximately 5-10 mg of the **Pyrrolidone hydrotribromide** sample.[1]

2. Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a clean, dry vial.[1]

3. Filter the solution through a pipette with a small cotton plug into a standard 5 mm NMR tube to remove any particulate matter.[2]

4. Cap the NMR tube securely.

- Data Acquisition:

1. Insert the sample into the NMR spectrometer.

2. Lock the spectrometer on the deuterium signal of the solvent.

3. Shim the magnetic field to achieve optimal homogeneity.

4. Acquire the ^{1}H NMR spectrum using a standard pulse program.

5. Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence.

6. Process the acquired data (Fourier transform, phase correction, and baseline correction).

7. Reference the spectra using the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm for ^{1}H and 77.16 ppm for ^{13}C).

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Infrared (IR) Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):
    1. Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
    2. Place a small amount of the solid **Pyrrolidone hydrotribromide** sample directly onto the ATR crystal, ensuring complete coverage of the crystal surface.[3]
- Data Acquisition:
    1. Record a background spectrum of the empty, clean ATR crystal.[3]
    2. Apply pressure to the sample using the instrument's anvil to ensure good contact with the crystal.
    3. Acquire the IR spectrum of the sample over the desired range (e.g., 4000-400 cm^{-1}).
    4. The instrument software will automatically subtract the background spectrum from the sample spectrum.
    5. Clean the ATR crystal thoroughly after the measurement.

Mass Spectrometry (MS)

- Sample Introduction (Direct Insertion Probe - DIP):
    1. Load a small amount of the solid **Pyrrolidone hydrotribromide** sample into a capillary tube.
    2. Insert the capillary tube into the direct insertion probe.
    3. Introduce the probe into the ion source of the mass spectrometer.
- Data Acquisition (Electron Ionization - EI):
    1. Heat the probe gradually to volatilize the sample into the ion source.

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2. Ionize the gaseous sample molecules using a standard electron energy of 70 eV.[4][5][6]
3. Analyze the resulting ions using a mass analyzer (e.g., quadrupole or time-of-flight).
4. Record the mass spectrum, plotting the relative abundance of ions against their mass-to-charge ratio (m/z).

Mandatory Visualization

The following diagram illustrates a typical workflow for the spectroscopic analysis of a synthesized chemical compound like **Pyrrolidone hydrotribromide**.



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Spectroscopic Analysis Workflow

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